

# Personal protective equipment for handling Ethyl 4-(bromomethyl)benzoate

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## Compound of Interest

Compound Name: Ethyl 4-(bromomethyl)benzoate

Cat. No.: B1268730

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## Essential Safety and Handling Guide for Ethyl 4-(bromomethyl)benzoate

This guide provides immediate, essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Ethyl 4-(bromomethyl)benzoate**. Adherence to these procedures is critical for ensuring personal safety and regulatory compliance.

**Ethyl 4-(bromomethyl)benzoate** is a chemical compound that demands careful handling due to its hazardous properties. It is harmful if swallowed, can cause severe skin burns and eye damage, and may trigger an allergic skin reaction.<sup>[1]</sup> Furthermore, it is classified as very toxic to aquatic life, necessitating stringent environmental controls for its disposal.<sup>[1][2]</sup>

## Hazard Summary and GHS Classification

A summary of the key hazard information for **Ethyl 4-(bromomethyl)benzoate** is provided in the table below. This data is compiled from globally recognized safety classifications to ensure comprehensive risk awareness.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07: Exclamation mark	Danger	H302: Harmful if swallowed[1]
Skin Corrosion (Category 1B)	GHS05: Corrosion	H314: Causes severe skin burns and eye damage[1]	
Skin Sensitization (Category 1)	GHS07: Exclamation mark	H317: May cause an allergic skin reaction[1]	
Hazardous to the Aquatic Environment, Acute Hazard (Category 1)	GHS09: Environment	H400: Very toxic to aquatic life[1]	

## Personal Protective Equipment (PPE)

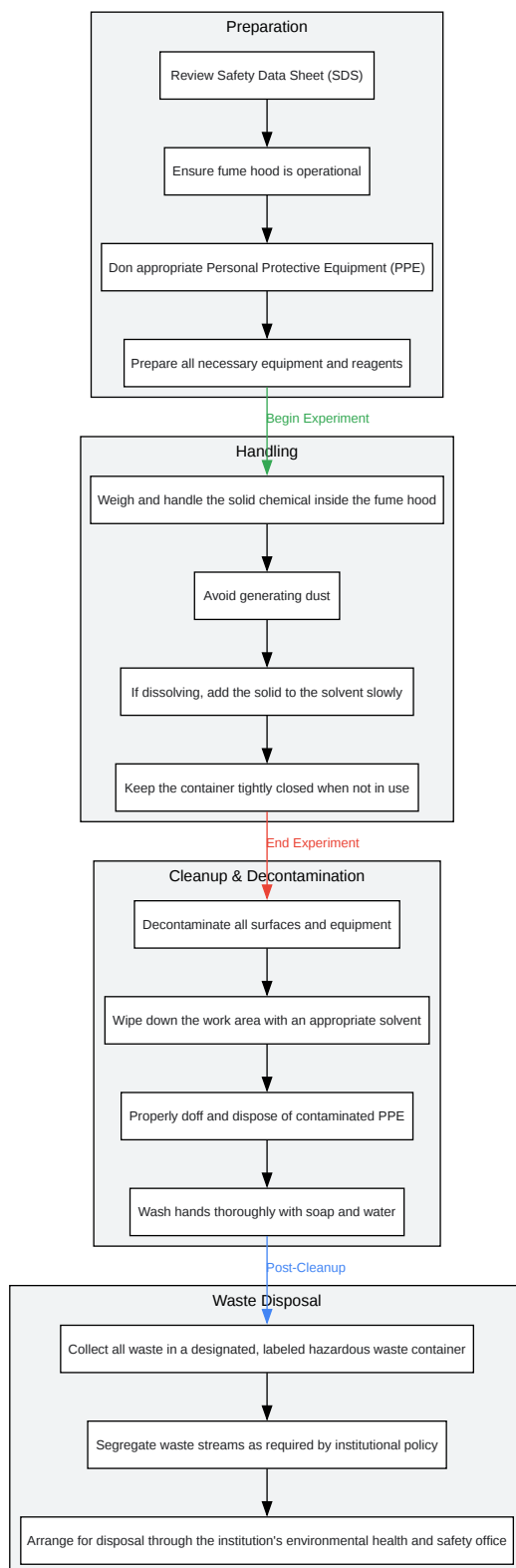
A multi-layered approach to personal protection is mandatory when handling **Ethyl 4-(bromomethyl)benzoate**. The following table outlines the required PPE for each route of exposure.

Area of Protection	Required PPE	Standard/Specification
Eye/Face Protection	Safety glasses with side-shields and a face shield.	NIOSH (US) or EN 166 (EU) approved.[2][3]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Inspect gloves before use.	Follow manufacturer's specifications for breakthrough time and permeation rate.
Body Protection	A chemical-resistant apron or a full protective suit.	Impervious clothing to prevent skin contact.[3][4]
Respiratory Protection	A NIOSH/MSHA-approved respirator is required if working outside a fume hood or if dust/aerosols may be generated.	Use appropriate cartridges for organic vapors and particulates (e.g., ABEK-P2). [4]

## Operational Plan: Step-by-Step Handling Protocol

Following a systematic operational plan is crucial for minimizing risks. The workflow below details the procedural steps for the safe handling of **Ethyl 4-(bromomethyl)benzoate**.

## Workflow for Safe Handling of Ethyl 4-(bromomethyl)benzoate

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **Ethyl 4-(bromomethyl)benzoate**.

## Disposal Plan

The disposal of **Ethyl 4-(bromomethyl)benzoate** and any associated contaminated materials must be managed as hazardous waste.

### Waste Collection:

- **Solid Waste:** Collect any unused chemical and grossly contaminated items (e.g., weigh boats, contaminated paper towels) in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **Ethyl 4-(bromomethyl)benzoate** should be collected in a separate, sealed, and labeled hazardous waste container. Do not mix with other solvent waste streams unless permitted by your institution's environmental safety guidelines.
- **Sharps:** Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.

### Disposal Procedure:

- **Segregation:** Keep all waste streams containing **Ethyl 4-(bromomethyl)benzoate** separate from other laboratory waste.
- **Labeling:** Ensure all waste containers are accurately labeled with the full chemical name and associated hazards.
- **Storage:** Store waste containers in a designated, secure secondary containment area while awaiting pickup.
- **Regulatory Compliance:** All disposal must be conducted in strict accordance with local, state, and federal environmental regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific procedures and to schedule a waste pickup. Do not pour any amount of this chemical down the drain, as it is very toxic to aquatic life.<sup>[1][2]</sup>

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## References

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